

Technical Assessment: NMR Spectroscopy of 3,8-Dinitro-6-phenylphenanthridinium Chloride

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Compound of Interest

Compound Name: 3,8-Dinitro-6-phenylphenanthridinium chloride

CAS No.: 94094-41-4

Cat. No.: B12659610

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Executive Summary & Compound Identity

- Target Compound: **3,8-Dinitro-6-phenylphenanthridinium chloride**
- CAS (Neutral Parent): 82921-86-6 (3,8-Dinitro-6-phenylphenanthridine)[1]
- Role: Key electrophilic precursor for trypanocidal drugs (Isometamidium) and fluorescent probes (Ethidium Bromide).
- Primary Challenge: Distinguishing the dinitro intermediate from the diamino product and confirming the quaternary ammonium salt formation (protonation vs. alkylation).

Structural Context

The core structure is a phenanthridine fused ring system.

- Positions 3 & 8: Substituted with Nitro (-NO₂) groups (Strong Electron Withdrawing Groups - EWG).

- Position 6: Substituted with a Phenyl ring.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Position 5 (Nitrogen): Quaternized (protonated in the chloride salt form), creating a cationic center that significantly deshields the heterocyclic ring protons.

Sample Preparation & Experimental Protocol

Objective: Obtain high-resolution spectra free from aggregation artifacts common in planar cationic systems.

Solvent Selection Strategy

- Recommended:DMSO-d₆ (Dimethyl sulfoxide-d₆)
 - Reasoning: The dinitro salt is sparingly soluble in non-polar solvents (CDCl₃). DMSO disrupts π - π stacking interactions typical of planar phenanthridiniums, yielding sharper peaks.
- Alternative:TFA-d (Trifluoroacetic acid-d)
 - Reasoning: If the sample is the neutral free base, TFA-d will force protonation, allowing direct observation of the "salt" species in situ.

Preparation Steps (Self-Validating Protocol)

- Massing: Weigh 5–10 mg of the yellow/orange solid.
- Solvation: Add 0.6 mL DMSO-d₆.
- Homogenization: Sonicate for 60 seconds. Note: If solution remains cloudy, aggregation is occurring; add 1 drop of TFA-d.
- Acquisition:
 - ¹H NMR: 16 scans minimum, relaxation delay (d1) > 2.0s (to allow relaxation of bay-region protons).
 - ¹³C NMR: 512 scans minimum (quaternary carbons at C3, C8, and C6 are slow to relax).

Spectral Analysis & Assignment Logic

Comparative Chemical Shifts

The table below contrasts the Dinitro Chloride (Target) with its Neutral Precursor and the Diamino Analogue (Ethidium).

Proton Position	Assignment	3,8-Dinitro Salt (Target)	Neutral Precursor	Ethidium Bromide (Alternative)	Shift Logic (Causality)
H-1, H-10	Bay Region	9.20 – 9.40 ppm (d)	~8.80 ppm	~8.60 ppm	Deshielding: Bay region steric compression + N-cation effect.
H-4, H-7	Ortho to N/NO ₂	9.50 – 9.70 ppm (s)	~9.10 ppm	~7.50 ppm	EWG vs EDG: NO ₂ (Target) strongly deshields; NH ₂ (Ethidium) strongly shields.
H-2, H-9	Ortho to NO ₂	8.60 – 8.80 ppm (dd)	~8.40 ppm	~7.30 ppm	Coupling: Distinct dd pattern due to ortho (J _{HH}) and meta (J _{2H}) coupling.
Ph-2', 6'	Phenyl Ortho	7.80 – 8.00 ppm (m)	~7.70 ppm	~7.80 ppm	Ring Current: Phenyl ring is orthogonal to the phenanthridine plane, limiting resonance effects.

N-H / N-Et	Quaternary N	~14.0 ppm (br s)	Absent	4.5 ppm (q, Et)	Diagnostic: Broad downfield singlet confirms HCl salt; Quartet confirms Ethyl alkylation.
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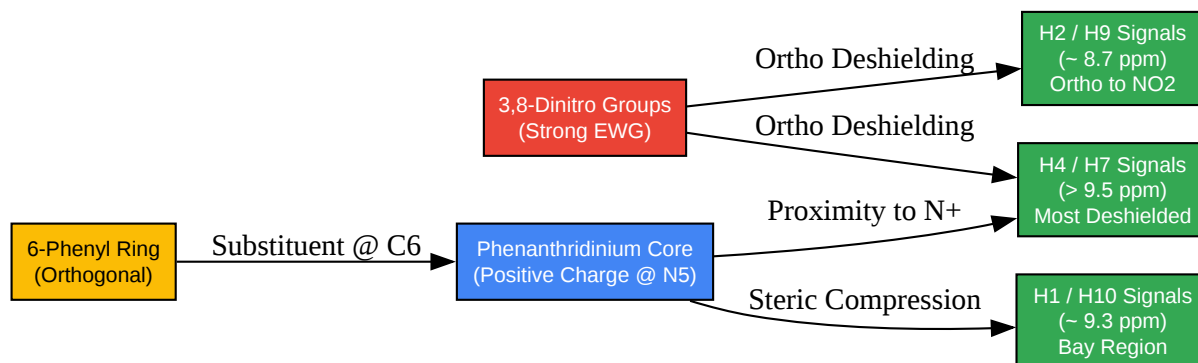
Key Diagnostic Signals (The "Fingerprint")

- The "Nitro Shift": Look for the extreme downfield shift of H-4 and H-7 (>9.5 ppm). In the Diamino alternative (Ethidium), these protons move upfield to ~7.5 ppm due to the electron-donating amino groups. This is the primary purity checkpoint.
- The "Bay" Doublets: H-1 and H-10 appear as distinct doublets at ~9.3 ppm. If these appear as a multiplet, the sample may be degrading or aggregating.
- Absence of Ethyl Group: Unlike Ethidium Bromide, the 3,8-Dinitro chloride lacks the triplet (1.4 ppm) and quartet (4.5 ppm) of the N-ethyl group.

Visualization of Logic & Workflow

Structural Assignment Connectivity

The following diagram illustrates the connectivity logic used to assign the NMR signals, highlighting the electron-withdrawing effects of the Nitro groups.

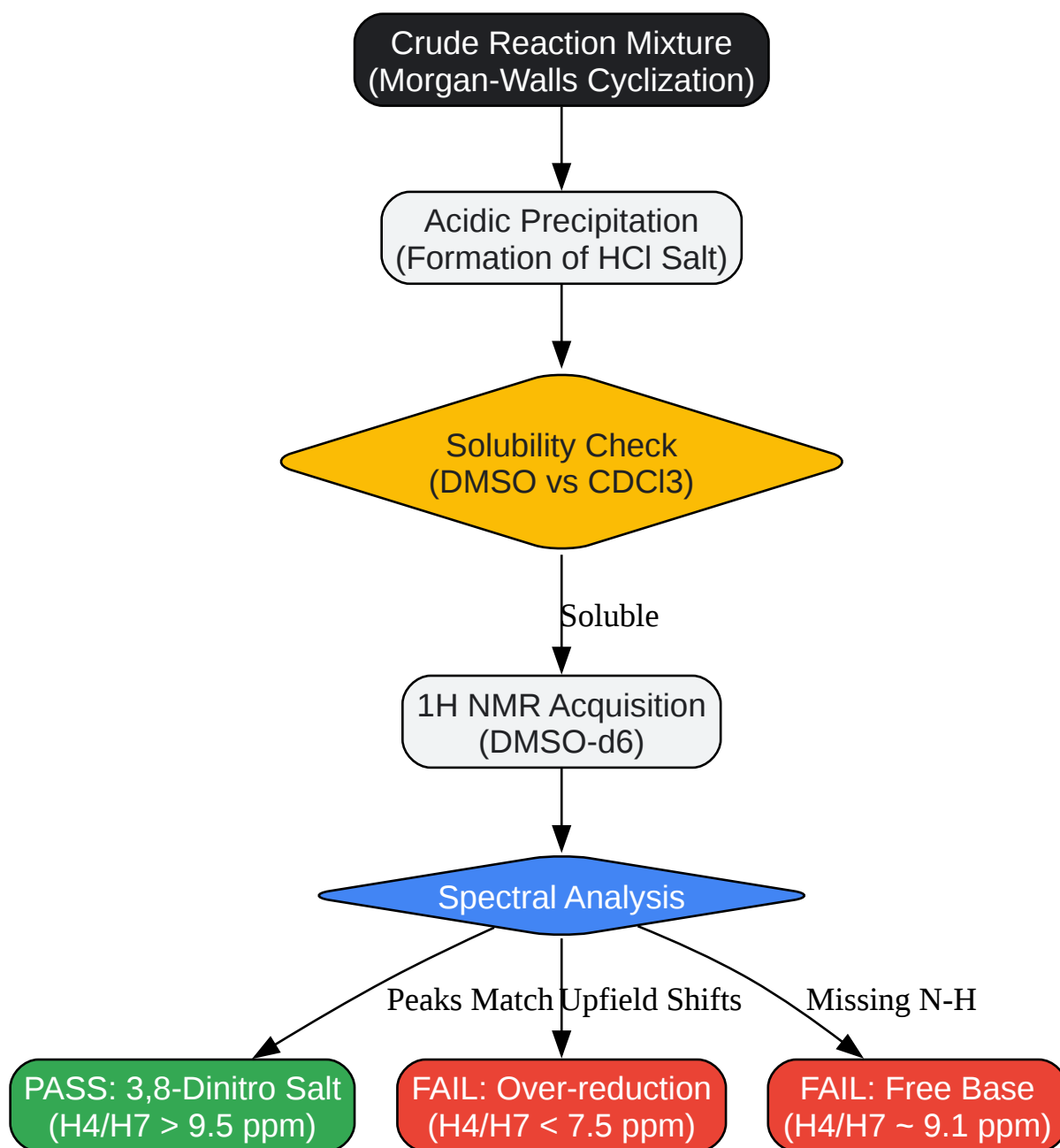


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Figure 1: NMR Assignment Logic. The convergence of the N-cation effect and Nitro-group electron withdrawal makes H4/H7 the most deshielded protons, a unique identifier for this intermediate.

Experimental Workflow: Synthesis to Validation

This workflow ensures the user can distinguish the target intermediate from starting materials and final products.



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Figure 2: Validation Workflow. A step-by-step decision tree to confirm the identity of the **3,8-Dinitro-6-phenylphenanthridinium chloride** salt.

Comparative Performance: Why This Analysis Matters

Vs. Ethidium Bromide (The Alternative)

Researchers often confuse the spectra of the intermediate (Dinitro) with the final product (Ethidium).

- **Performance Implication:** Using the Dinitro intermediate in DNA binding assays will yield false negatives. The Nitro groups quench fluorescence and prevent effective intercalation compared to the planar, electron-rich Diamino system of Ethidium.
- **Spectral Differentiator:** The absence of ethyl signals (1.4/4.5 ppm) and the downfield aromatic region (9.0+ ppm) are the definitive proofs that you have the precursor, not the active dye.

Vs. 3,8-Dinitro-6-phenylphenanthridine (The Neutral Form)

- **Performance Implication:** The neutral form is insoluble in aqueous buffers used for biological testing. The chloride salt is required for solubility.
- **Spectral Differentiator:** In DMSO-d₆, the salt form will show a broad exchangeable proton (N-H) around 13-14 ppm (often invisible if water is present), but more reliably, the ring protons will be shifted downfield by 0.4 – 0.6 ppm compared to the neutral species due to the positive charge.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 3019093, 3,8-Dinitro-6-phenylphenanthridine. (Accessed 2024). Available at: [\[Link\]](#)

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Sources

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